

Standard Operating Procedure for Preparing Rapamycin-d3 Stock Solutions

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Compound of Interest

Compound Name: Rapamycin-d3

Cat. No.: B12510939

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Introduction

Rapamycin-d3 is the deuterated form of Rapamycin, a potent and specific inhibitor of the mammalian target of rapamycin (mTOR).[1][2] It is commonly used as an internal standard for the quantification of Rapamycin in various biological samples using mass spectrometry.[3][4] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed standard operating procedure (SOP) for the preparation, storage, and handling of **Rapamycin-d3** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Rapamycin-d3**.

Parameter	Value	Source(s)
Molecular Weight	917.19 g/mol	[1][5][6]
Chemical Formula	C ₅₁ H ₇₆ D ₃ NO ₁₃	[5][6]
CAS Number	392711-19-2	[1][5][6]
Purity	Typically ≥98%	[5][6]
Solubility in DMSO	~25 mg/mL	[4][7]
Solubility in Ethanol	~50 mg/mL	[7]
Solubility in Methanol	~25 mg/mL	[4][7]
Solubility in Chloroform	~5 mg/mL	[4][7]
Storage of Powder	-20°C for up to 3 years	[1][2]
Storage of Stock Solution	-80°C for up to 1 year	[1]

Experimental Protocols

This section details the methodology for preparing a **Rapamycin-d3** stock solution.

Materials and Equipment

- **Rapamycin-d3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation (Example: 10 mM in DMSO)

- **Pre-analysis:** Before opening, allow the vial of **Rapamycin-d3** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- **Weighing:** Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Rapamycin-d3** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 0.917 mg of **Rapamycin-d3** (Mass = Molarity x Volume x Molecular Weight).
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the tube containing the **Rapamycin-d3** powder. For a 10 mM solution, if you weighed exactly 0.917 mg, you would add 100 µL of DMSO.
- **Mixing:** Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[1\]](#)
- **Storage:** Store the aliquots at -80°C.[\[1\]](#) When stored properly, the stock solution is stable for at least one year.[\[1\]](#)

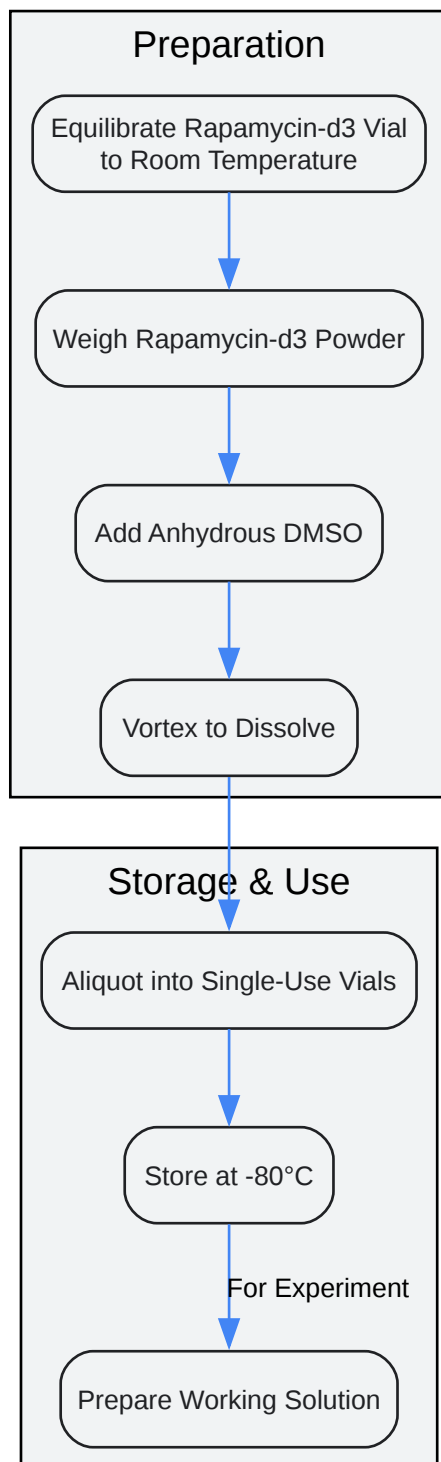
Preparation of Working Solutions

To prepare a working solution, thaw an aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer immediately before use.

Note on Solvent Choice: While DMSO is a common solvent, **Rapamycin-d3** is also soluble in ethanol and methanol.[\[4\]](#)[\[7\]](#) The choice of solvent will depend on the specific experimental requirements and cellular model. If the product is supplied in a solvent such as ethanol, it can be evaporated under a gentle stream of nitrogen, and the desired solvent can be added immediately.[\[4\]](#)

Visualizations

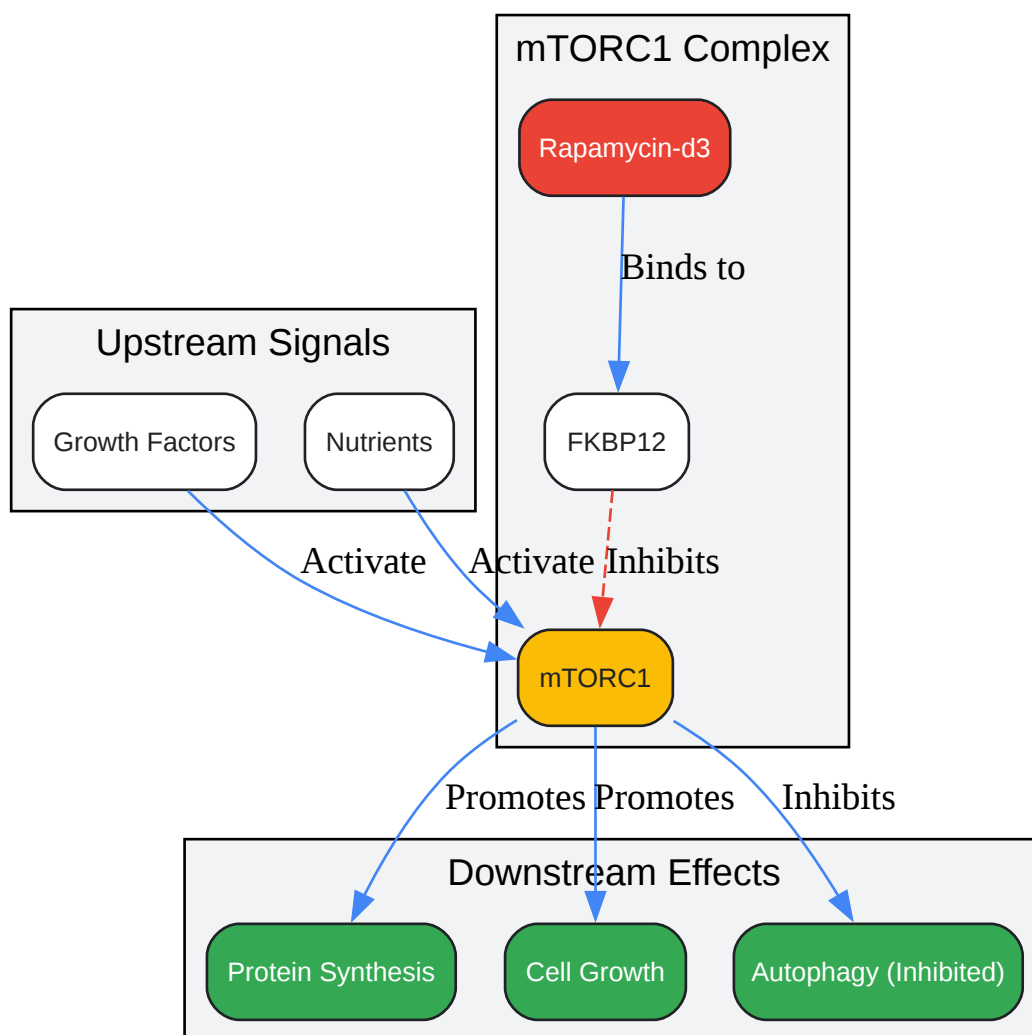
Experimental Workflow for Rapamycin-d3 Stock Solution Preparation



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Caption: Workflow for preparing **Rapamycin-d3** stock solution.

Simplified mTOR Signaling Pathway



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Caption: Inhibition of the mTORC1 signaling pathway by **Rapamycin-d3**.

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